

Methyl Paraben-13C6 analytical standard for cosmetics analysis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Methyl Paraben-13C6

CAS No.: 1581694-95-2

Cat. No.: S883048

[Get Quote](#)

Methyl Paraben-13C6: Overview and Applications

Methyl Paraben-13C6 is the stable, carbon-13 labeled version of Methyl Paraben (Methyl 4-hydroxybenzoate). It serves as a critical internal standard in analytical chemistry for the precise quantification of its unlabeled counterpart.

- **Primary Application:** It is used as an **internal standard** for quantitative analysis via techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS). Using a stable isotope-labeled standard corrects for variability in sample preparation and ionization efficiency, leading to highly accurate and reliable results [1].
- **Target Analyte:** Methyl Paraben is a common **antimicrobial preservative** used in foods, drugs, and cosmetics. Its use is regulated, and its concentration in products must be monitored to ensure consumer safety [1].
- **Regulatory Context:** Analytical methods for controlled ingredients, like preservatives in cosmetics, must be robust and accurate to comply with regulations such as the European Union's Cosmetic Regulation (EC 1223/2009). The trend in analysis is toward multi-analyte methods that can detect several compounds simultaneously [2].

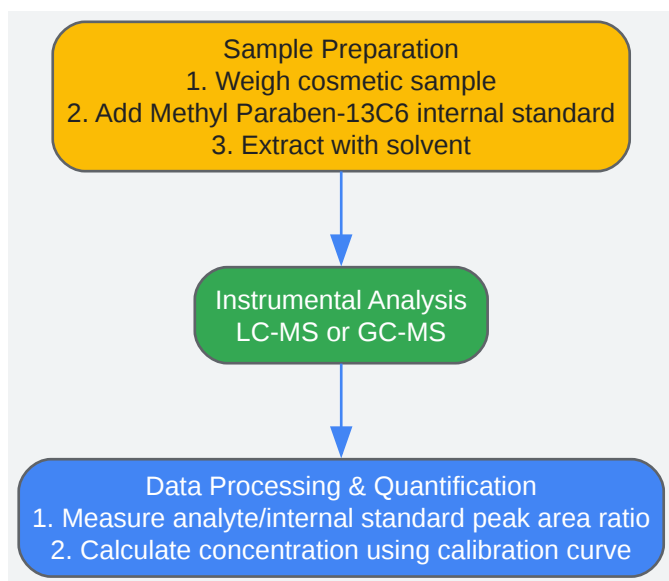
Chemical and Physical Data

The table below summarizes the key identifiers and properties of **Methyl Paraben-13C6**.

Property	Value / Description
CAS No.	1581694-95-2 [1]
Synonyms	Methyl 4-hydroxybenzoate-13C6 [1]
Molecular Formula	C ₂ ¹³ C ₆ H ₈ O ₃ [1]
Molecular Weight	158.10 g/mol [1]
Physical Form	Solid (White to off-white) [1]
Application	Internal standard for NMR, GC-MS, or LC-MS quantification [1]

Suggested Analytical Workflow

While explicit protocols were not found, the established use of this standard implies a standard workflow for analysis. The diagram below outlines the general process for using **Methyl Paraben-13C6** in cosmetic analysis.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Methyl Paraben-13C6 (Methyl 4-hydroxybenzoate-13C6) [[medchemexpress.com](https://www.medchemexpress.com)]
2. Analytical methodology for regulatory and safety controls [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Methyl Paraben-13C6 analytical standard for cosmetics analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b883048#methyl-paraben-13c6-analytical-standard-for-cosmetics-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com